

# Essential Safety and Logistical Information for Handling 1,3,5-Triisopropylbenzene

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## Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B165165

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **1,3,5-Triisopropylbenzene** are paramount. This document provides immediate, procedural guidance to ensure laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment

**1,3,5-Triisopropylbenzene** is classified as a combustible liquid that can be toxic upon skin contact and may cause skin and eye irritation<sup>[1]</sup>. Adherence to appropriate personal protective equipment (PPE) protocols is mandatory to minimize exposure risk.

| PPE Item                 | Specification                                                                                                                                                                   | Rationale                                                             |
|--------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------|
| Hand Protection          | Chemical-resistant, unlined gloves (e.g., nitrile, neoprene)                                                                                                                    | To prevent skin contact, as the substance is toxic dermally[1][2].    |
| Eye Protection           | Chemical safety goggles or a face shield                                                                                                                                        | To protect against splashes that can cause serious eye irritation[1]. |
| Skin and Body Protection | Lab coat, long pants, and closed-toe shoes                                                                                                                                      | To prevent accidental skin contact[1][3][4].                          |
| Respiratory Protection   | Generally not required with adequate ventilation. If ventilation is insufficient or during large spills, use a NIOSH-approved respirator with an organic vapor cartridge[3][5]. | To avoid inhalation of vapors or mists[3][4].                         |

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood[4].
- Ensure an eyewash station and safety shower are readily accessible.
- Remove all potential ignition sources, as the substance is a combustible liquid[1][3][4].

### 2. Handling:

- Avoid direct contact with skin, eyes, and clothing[3][4].
- Do not ingest or inhale vapors[3][4].
- Use spark-proof tools when transferring or handling the substance[4].

- Keep containers tightly closed when not in use[3][4].

### 3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents[3][4].
- Keep containers securely sealed to prevent leaks or spills[3][4].
- Store away from heat, sparks, and open flames[3][4].

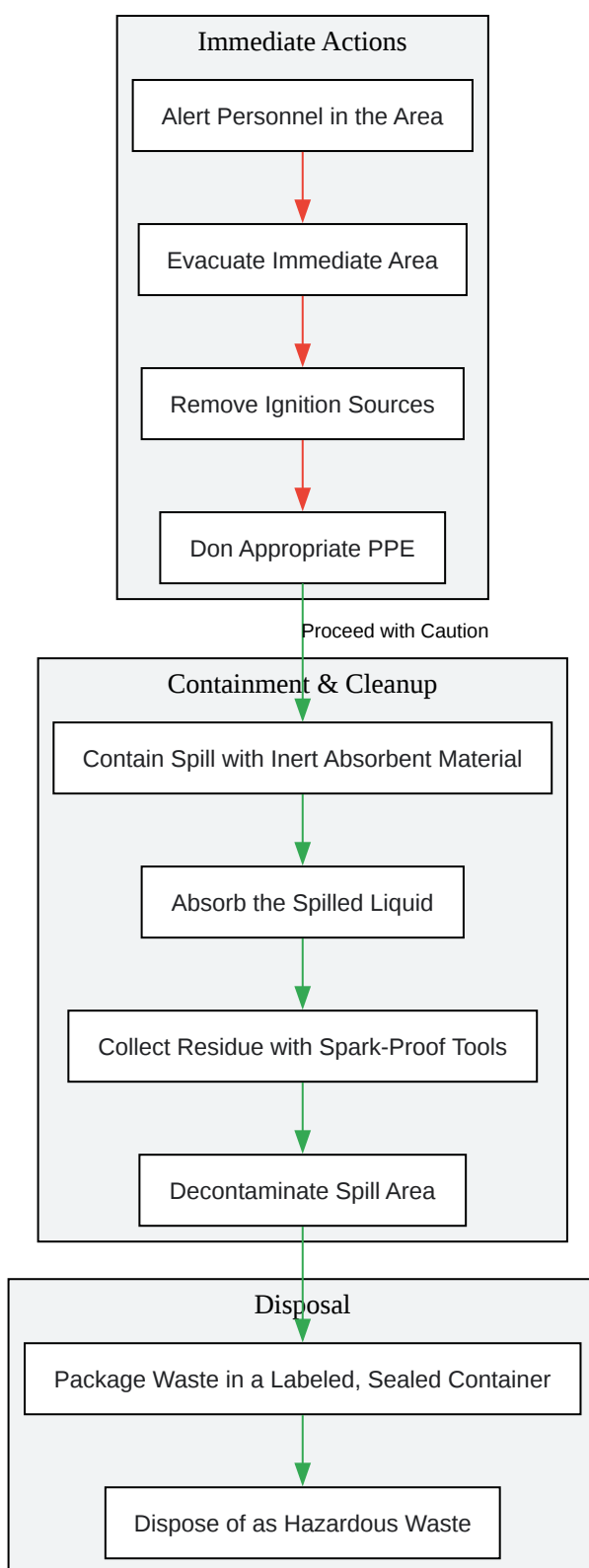
## First Aid Measures

Immediate response is critical in the event of an exposure.

| Exposure Route | First Aid Protocol                                                                                                                                                                                                                   |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[1][3][4].                                                                              |
| Skin Contact   | Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists[1][3][4].                                                                       |
| Inhalation     | Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention[1][3][4].                                                                        |
| Ingestion      | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1][3][4]. |

## Spill Response Workflow

A chemical spill of **1,3,5-Triisopropylbenzene** requires a systematic and immediate response to contain the hazard and mitigate risks.



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Caption: Workflow for handling a **1,3,5-Triisopropylbenzene** spill.

## Disposal Plan

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national hazardous waste regulations for complete and accurate classification[1][3].

### 1. Waste Collection:

- Collect waste **1,3,5-Triisopropylbenzene** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams.

### 2. Storage of Waste:

- Store waste containers in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.

### 3. Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal company[1][3].
- Follow all applicable federal, state, and local regulations for hazardous waste disposal.

## Physical and Chemical Properties

| Property         | Value                                            |
|------------------|--------------------------------------------------|
| Physical State   | Liquid[1][3]                                     |
| Appearance       | Colorless[1][3]                                  |
| Odor             | Odorless[1][3]                                   |
| Boiling Point    | 232 - 236 °C (449.6 - 456.8 °F) @ 760 mmHg[1][3] |
| Flash Point      | 86 - 87 °C (186.8 - 188.6 °F)[1][3]              |
| Specific Gravity | 0.840 - 0.845 g/mL[1][3]                         |
| Molecular Weight | 204.35 g/mol [6][7]                              |

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